

CAS number and molecular weight of L-beta-Homohydroxyproline.HCl

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Compound of Interest

Compound Name: *L-beta-Homohydroxyproline.HCl*

Cat. No.: *B13397627*

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Technical Monograph: L-beta-Homohydroxyproline.HCl[1]

Executive Summary

L-beta-Homohydroxyproline hydrochloride (CAS: 336182-11-7) is a specialized non-proteinogenic amino acid used extensively in medicinal chemistry and peptidomimetic drug design.[1][2][3][4] By introducing a methylene group (

) into the backbone of the naturally occurring trans-4-hydroxy-L-proline, this compound alters the hydrogen-bonding network and conformational flexibility of peptide chains. It is a critical building block for developing protease-resistant therapeutics and probing secondary structures such as

-turns.

Chemical Identity & Physicochemical Properties[1][5][6][7]

Core Identifiers

Property	Specification
Chemical Name	L-beta-Homohydroxyproline hydrochloride
Systematic Name	2-((2S,4R)-4-Hydroxypyrrolidin-2-yl)acetic acid hydrochloride
CAS Number	336182-11-7
Molecular Formula	
Molecular Weight	181.62 g/mol
Free Base MW	145.16 g/mol
Appearance	White to off-white crystalline powder
Solubility	Highly soluble in water, methanol; sparingly soluble in non-polar organic solvents.[3]

Structural Analysis

The "beta-homo" designation indicates a homologation event where a methylene unit is inserted between the

-carbon and the carboxyl group of the parent amino acid.

- Parent Compound:trans-4-Hydroxy-L-proline (Hyp).[5]
- Modification: The carboxyl group attached directly to the pyrrolidine ring (C2) in Hyp is replaced by an acetic acid moiety ().
- Stereochemistry: The (2S, 4R) configuration is retained from the natural precursor, ensuring biological compatibility with L-amino acid receptors and enzymes.

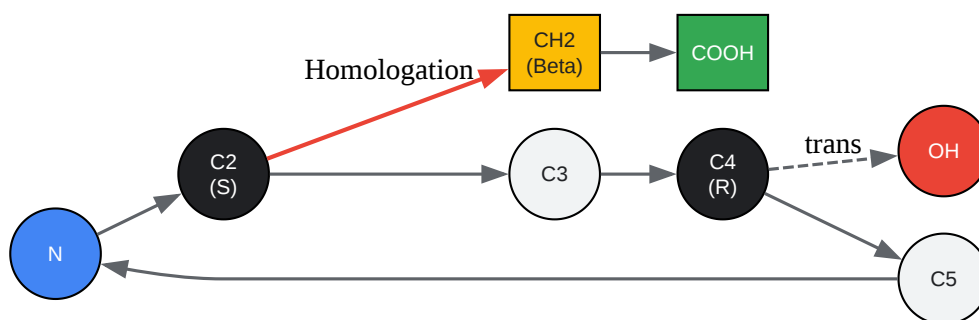


Figure 1: Structural connectivity of L-beta-Homohydroxyproline showing the beta-homologation site.

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Synthesis & Manufacturing Logic

The synthesis of L-beta-Homohydroxyproline generally follows the Arndt-Eistert homologation pathway, a rigorous method for extending carboxylic acid chains by one carbon unit while preserving stereochemical integrity.

Synthetic Pathway Analysis

- **Protection:** The secondary amine and the hydroxyl group of trans-4-hydroxy-L-proline must be protected (e.g., Fmoc/Boc for amine, tBu for hydroxyl) to prevent side reactions.
- **Activation:** The carboxylic acid is converted to a mixed anhydride or acid chloride.
- **Diazotization:** Reaction with diazomethane yields an -diazoketone.
- **Wolff Rearrangement:** Silver(I)-catalyzed rearrangement in the presence of water converts the diazoketone into the homologated acid.
- **Deprotection/Salt Formation:** Removal of labile protecting groups and treatment with HCl gas/dioxane yields the final hydrochloride salt.

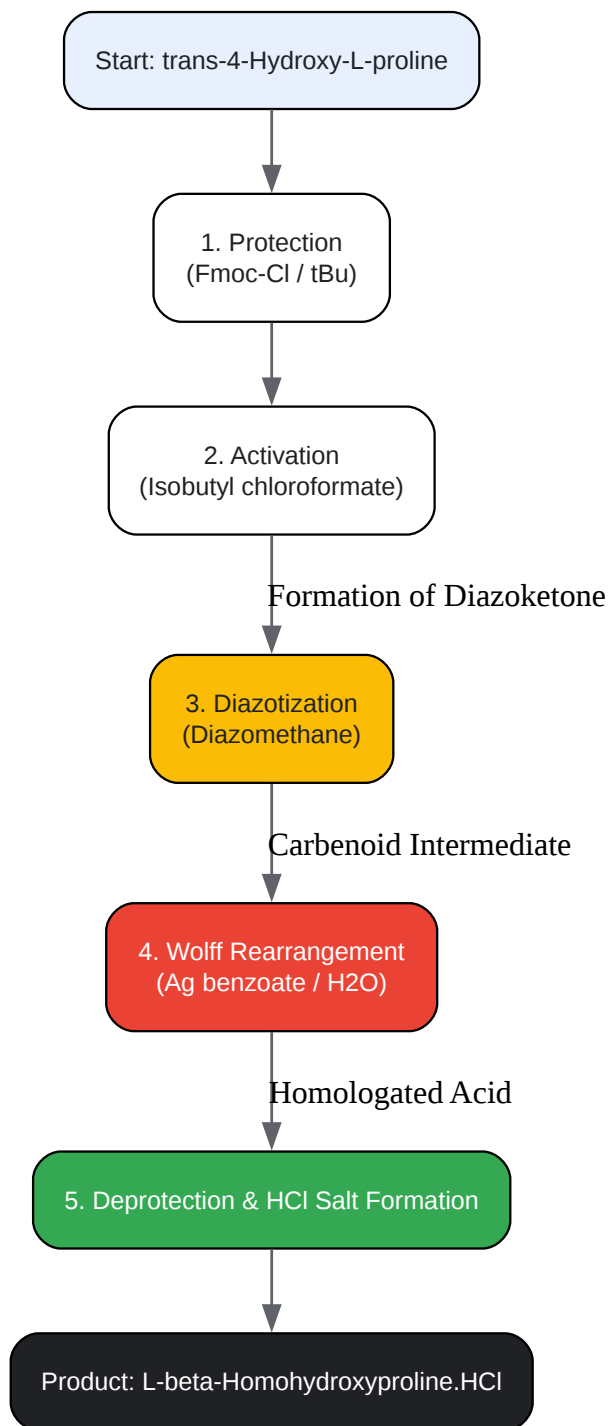


Figure 2: Arndt-Eistert homologation pathway for synthesis of L-beta-Homohydroxyproline.

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Applications in Drug Discovery[1]

Peptidomimetics and Stability

L-beta-Homohydroxyproline is a

-amino acid analogue.[1] Incorporating

-amino acids into peptide backbones creates "foldamers" that display unique secondary structures (e.g., helices, sheets) distinct from natural

-peptides.

- **Proteolytic Resistance:** The extra methylene group prevents recognition by standard proteases (like chymotrypsin or pepsin), significantly increasing the in vivo half-life of peptide drugs [1].
- **Conformational Constraint:** The pyrrolidine ring restricts the (phi) torsion angle, reducing the entropic penalty upon binding to a target receptor.

Experimental Protocol: Solid Phase Peptide Synthesis (SPPS) Coupling

Note: This protocol assumes the use of Fmoc-protected L-beta-Homohydroxyproline.

Reagents:

- Fmoc-L-beta-Homohydroxyproline(tBu)-OH (2.5 eq)
- HATU (2.4 eq) or DIC/Oxyma
- DIPEA (5 eq)
- DMF (Solvent)

Procedure:

- **Resin Preparation:** Swell the resin (e.g., Rink Amide) in DMF for 20 minutes.

- Activation: Dissolve the amino acid and HATU in minimal DMF. Add DIPEA immediately prior to addition to the resin.
- Coupling: Add the activated mixture to the resin. Shake at room temperature for 45–60 minutes.
 - Expert Insight:
 - amino acids can react slower than
 - amino acids due to the increased flexibility of the side chain impacting the transition state. Double coupling is recommended if Kaiser test indicates incomplete reaction.
- Washing: Drain and wash resin
 - with DMF,
 - with DCM.

Handling and Stability

- Storage: Store at
 - or
 - in a desiccator. The HCl salt is hygroscopic; exposure to moisture can lead to clumping and hydrolysis over extended periods.
- Stability: Stable for >2 years if stored correctly.^[5] Avoid strong oxidizing agents.
- Safety: Standard PPE (gloves, lab coat, goggles) is required. Treat as a potential irritant.

References

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